

Application Notes and Protocols for HPLC Quantification of Daunorubicin in Plasma

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	Daunorubicin
CAS No.:	1407-15-4; 20830-81-3; 23541-50-6
Cat. No.:	B15609364

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This document provides a detailed application note and protocol for the quantification of **Daunorubicin** in plasma samples using High-Performance Liquid Chromatography (HPLC). The methodologies outlined are based on established and validated procedures to ensure accuracy, precision, and reliability for pharmacokinetic studies and therapeutic drug monitoring.

Introduction

Daunorubicin is an anthracycline antibiotic widely used in chemotherapy for the treatment of various cancers, including acute myeloid leukemia (AML) and acute lymphocytic leukemia (ALL).^{[1][2]} Monitoring its concentration in plasma is crucial for optimizing therapeutic efficacy while minimizing dose-related toxicities. This document describes a robust Reversed-Phase HPLC (RP-HPLC) method for the accurate quantification of **Daunorubicin** in plasma.

Principle of the Method

The method involves the separation of **Daunorubicin** from plasma components using RP-HPLC with a C18 column. Prior to chromatographic analysis, plasma samples undergo a sample preparation step, typically protein precipitation or liquid-liquid extraction, to remove interfering substances. An internal standard (IS) is added to the plasma sample to ensure the accuracy and precision of the quantification. The separation is achieved using a mobile phase consisting of an aqueous buffer and an organic modifier. **Daunorubicin** and the IS are detected by a UV or fluorescence detector, and the concentration of **Daunorubicin** is determined by comparing its peak area ratio to the IS against a standard calibration curve.

Experimental Protocols

Materials and Reagents

- **Daunorubicin** Hydrochloride (Reference Standard)
- Internal Standard (e.g., Doxorubicin Hydrochloride, Alectinib)[\[1\]](#)
- HPLC grade acetonitrile
- HPLC grade methanol
- Orthophosphoric acid (OPA)
- Hexane Sulfonic Acid
- Potassium dihydrogen phosphate (KH₂PO₄)
- Chloroform
- 1-Heptanol
- Human or animal plasma (blank)
- Ultrapure water

Instrumentation

- HPLC system equipped with a pump, autosampler, column oven, and a UV or fluorescence detector.

- C18 analytical column (e.g., Symmetry C18, 150x4.6mm, 3.5µm; Zorbax C18, 150x4.6mm, 5µm).[\[1\]](#)[\[2\]](#)
- Data acquisition and processing software.
- Vortex mixer
- Centrifuge

Preparation of Solutions

- Stock Solution of **Daunorubicin** (1 mg/mL): Accurately weigh and dissolve 10 mg of **Daunorubicin** Hydrochloride in 10 mL of methanol or acetonitrile.[\[1\]](#)[\[3\]](#) Store at 4°C.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to obtain concentrations ranging from 1 µg/mL to 100 µg/mL.[\[1\]](#)
- Internal Standard Stock Solution (1 mg/mL): Prepare a stock solution of the chosen internal standard (e.g., Doxorubicin) in the same manner as the **Daunorubicin** stock solution.
- Internal Standard Working Solution: Dilute the IS stock solution with the mobile phase to a final concentration (e.g., 800 ng/mL of **Daunorubicin** as IS for Doxorubicin analysis).[\[4\]](#)

Sample Preparation

Two common methods for plasma sample preparation are protein precipitation and liquid-liquid extraction.

Method 1: Protein Precipitation[\[1\]](#)

- Pipette 200 µL of plasma sample into a microcentrifuge tube.
- Add 500 µL of the internal standard working solution.
- Add 300 µL of acetonitrile to precipitate plasma proteins.[\[1\]](#)
- Vortex the mixture for 1 minute.

- Centrifuge at 5000 rpm for 20 minutes.[\[1\]](#)
- Collect the supernatant and inject a portion (e.g., 10-50 µL) into the HPLC system.

Method 2: Liquid-Liquid Extraction[\[4\]](#)[\[5\]](#)

- To 60 µL of plasma sample, add 50 µL of the internal standard solution.[\[4\]](#)
- Add 900 µL of an extraction solvent mixture (e.g., chloroform/methanol, 4:1, v/v or chloroform/1-heptanol, 9:1, v/v).[\[4\]](#)[\[5\]](#)
- Vortex for 10 minutes.[\[4\]](#)
- Centrifuge at 10,000 g for 10 minutes.[\[4\]](#)
- Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen at 40°C.[\[4\]](#)
- Reconstitute the residue in a suitable volume (e.g., 60 µL) of the mobile phase.[\[4\]](#)
- Inject a portion (e.g., 50 µL) into the HPLC system.[\[4\]](#)

Chromatographic Conditions

The following are examples of chromatographic conditions that have been successfully used for **Daunorubicin** quantification.

Method A (UV Detection)[\[1\]](#)

- Column: Symmetry C18 (150x4.6mm, 3.5µ)
- Mobile Phase: Buffer (Hexane Sulphonic acid at pH 2.5 adjusted with Ortho Phosphoric acid) and Acetonitrile in the ratio of 65:35 v/v
- Flow Rate: 1.0 mL/min
- Detection: UV at 236 nm
- Column Temperature: Ambient

- Injection Volume: 10 µL

Method B (UV Detection)[\[2\]](#)

- Column: Zorbax C18 (150x4.6mm, 5µ)
- Mobile Phase: 60% KH₂PO₄ (0.01N): 40% Acetonitrile
- Flow Rate: 1.0 mL/min
- Detection: UV at 240 nm
- Column Temperature: 30°C
- Injection Volume: 10 µL

Calibration Curve and Quantification

Prepare calibration standards by spiking blank plasma with known concentrations of **Daunorubicin**.[\[1\]](#) Process these standards along with the unknown samples. Construct a calibration curve by plotting the peak area ratio of **Daunorubicin** to the internal standard against the nominal concentration of **Daunorubicin**. The concentration of **Daunorubicin** in the unknown samples is then determined from the regression equation of the calibration curve.

Data Presentation

Table 1: Linearity of Daunorubicin Quantification

Concentration Range (µg/mL)	Regression Equation	Correlation Coefficient (r ²)	Reference
1 - 15	y = 0.362577x + 0.00088	0.99927	[1]
0.4 - 10,000 ng/mL	Not specified	> 0.999	[5]

Table 2: Accuracy and Precision of the Method

Analyte	Concentration Level	Intra-day Precision (%CV)	Inter-day Precision (%CV)	Accuracy (%)	Reference
Daunorubicin	Not specified	< 10%	< 10%	91% - 107%	[5]
Daunorubicin	Not specified	< 2.0%	Not specified	98% - 102%	[1]

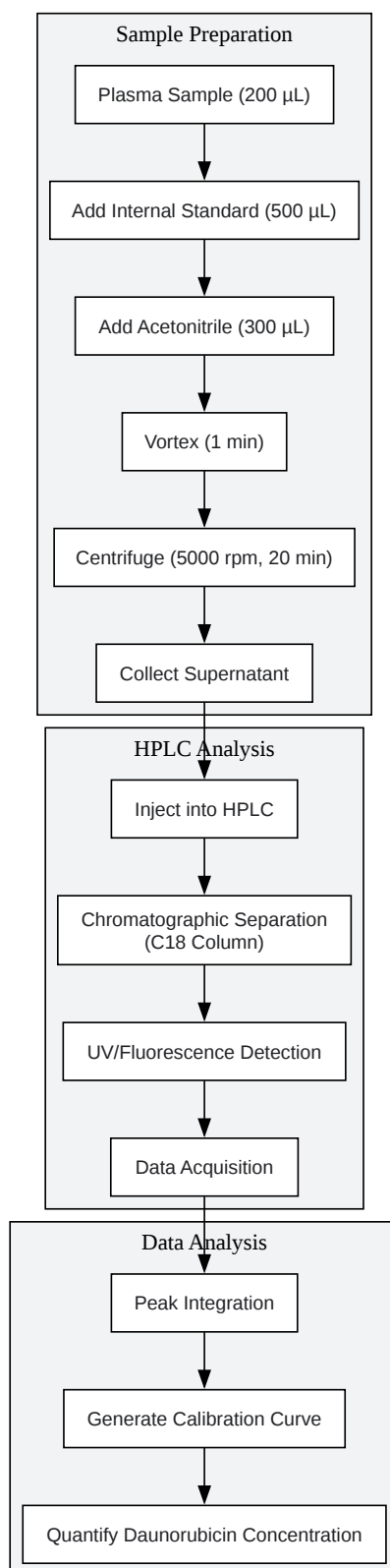
Table 3: Recovery of Daunorubicin from Plasma

Analyte	Concentration (ng/mL)	Recovery (%)	Reference
Doxorubicin	10, 100, 500	95.1 - 99.0	[4]
Daunorubicin	Not specified	93% - 109%	[5]

Table 4: Limit of Detection (LOD) and Limit of Quantification (LOQ)

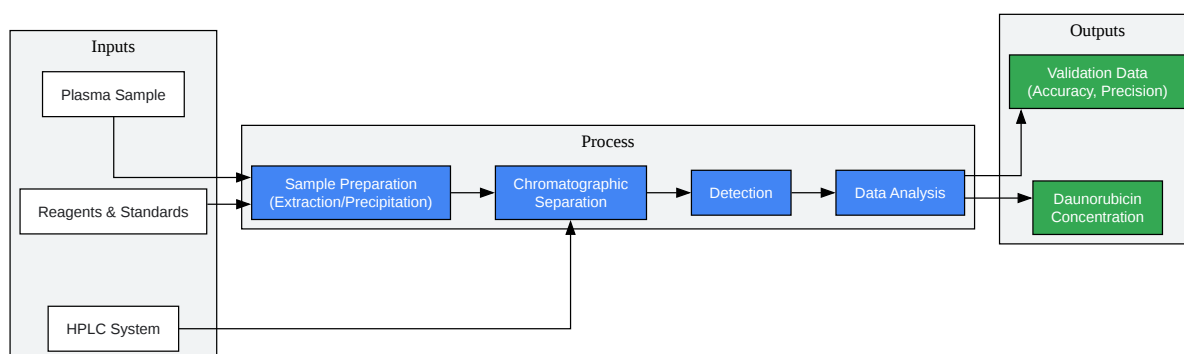
Analyte	LOD (ng/mL)	LOQ (ng/mL)	Reference
Daunorubicin	0.4	0.4	[5]
Daunorubicin	210	660	[6]
Doxorubicin	2	5	[4]

Visualizations



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Caption: Workflow for **Daunorubicin** quantification in plasma.



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Caption: Key components of the analytical method.

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- To cite this document: BenchChem. [Application Notes and Protocols for HPLC Quantification of Daunorubicin in Plasma]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15609364/docs#application-notes-and-protocols-for-hplc-quantification-of-daunorubicin-in-plasma>]

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